

# 7-Nitro-1-tetralone: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 7-Nitro-1-tetralone

Cat. No.: B1293709

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **7-Nitro-1-tetralone**, a key intermediate in various research and development applications. The following sections detail the compound's properties, associated hazards, and recommended procedures for its safe use and disposal.

## Compound Identification and Properties

**7-Nitro-1-tetralone** is a bicyclic aromatic hydrocarbon and a ketone.<sup>[1]</sup> It is crucial to be aware of its physical and chemical properties to handle it safely.

Property	Value	Source(s)
Chemical Name	7-nitro-3,4-dihydro-2H-naphthalen-1-one	[2]
CAS Number	40353-34-2	[2][3]
Molecular Formula	C <sub>10</sub> H <sub>9</sub> NO <sub>3</sub>	[2][3]
Molecular Weight	191.18 g/mol	[2][3]
Appearance	Pale-yellow to off-white solid; powder to crystal	[4]
Melting Point	108-109 °C	ChemicalBook
Boiling Point	349.1 ± 31.0 °C (Predicted)	ChemicalBook
Solubility	Insoluble in water.[5][6] Soluble in organic solvents.	Inferred from general properties
Storage	2-8°C, sealed in a dry, well-ventilated place.[4][7]	[4]

## Hazard Identification and Classification

**7-Nitro-1-tetralone** is classified as harmful if swallowed.[2][3] Appropriate precautions must be taken to avoid exposure.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 4)	GHS07 (Exclamation Mark)	Warning	H302: Harmful if swallowed

Precautionary Statements:[3]

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.

- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P330: Rinse mouth.
- P501: Dispose of contents/container to an approved waste disposal plant.

## Toxicological Information

While specific toxicological data for **7-Nitro-1-tetralone** is limited to acute oral toxicity, data from structurally similar nitroaromatic compounds can provide insights into potential hazards.

Exposure Route	Data for 7-Nitro-1-tetralone	Toxicological Profile of Structurally Similar Nitroaromatic Compounds
Oral	Acute Toxicity Category 4 (H302): Harmful if swallowed. <a href="#">[2]</a> <a href="#">[3]</a>	Dinitrotoluene isomers have been shown to cause weight loss, mortality, cyanosis, and anemia in animal studies.
Dermal	No specific data available.	Skin contact with TNT can cause irritation and a yellow-orange discoloration of the skin. Prolonged exposure to some nitroaromatics has been linked to skin sensitization.
Inhalation	No specific data available.	Inhalation of nitroaromatic compounds can lead to respiratory tract irritation. Animal studies on dinitrotoluene have shown effects on the spleen and liver.
Carcinogenicity	No specific data available.	Some nitroaromatic compounds are listed as possible human carcinogens based on animal studies.
Mutagenicity	No specific data available.	Certain nitroaromatic compounds have shown mutagenic properties in bacterial assays.

Note: The toxicological information for similar compounds is provided for context and to emphasize the need for caution. The toxicological properties of **7-Nitro-1-tetralone** have not been fully investigated.

# Experimental Protocols for Safe Handling and Storage

Adherence to strict safety protocols is mandatory when working with **7-Nitro-1-tetralone**.

## Engineering Controls

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[\[5\]](#)[\[6\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in good working order.[\[6\]](#)

## Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber). Inspect gloves for integrity before each use.
- Skin and Body Protection: Wear a lab coat and other protective clothing to prevent skin exposure.[\[6\]](#)

## Handling Procedures

- Avoid inhalation of dust.
- Avoid contact with skin and eyes.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling.[\[7\]](#)
- Keep containers tightly closed when not in use.

## Storage Procedures

- Store in a cool (2-8°C), dry, and well-ventilated area.[\[4\]](#)
- Keep containers tightly sealed.

- Store away from incompatible materials such as strong oxidizing agents and strong bases.

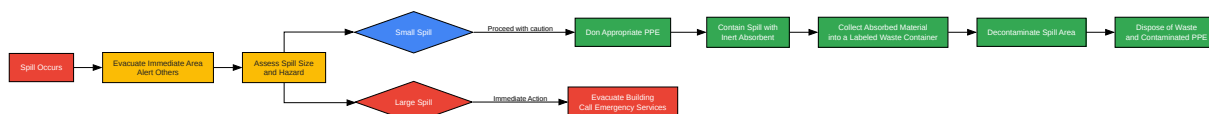
## Reactivity and Stability

While specific stability data for **7-Nitro-1-tetralone** is not readily available, its chemical structure as a nitroaromatic ketone suggests potential reactivity hazards.

Condition	Incompatible Materials / Potential Hazards
Strong Oxidizing Agents	May react violently, posing a fire or explosion risk.
Strong Bases	Primary and secondary nitro compounds can act as acids in the presence of a strong base, forming nitronate salts. This can lead to unexpected reactions.
Heat	Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides and carbon monoxide.[6]
Light	Some nitroaromatic compounds are light-sensitive. Store in opaque or amber containers.

## Emergency Procedures

### Spill Response



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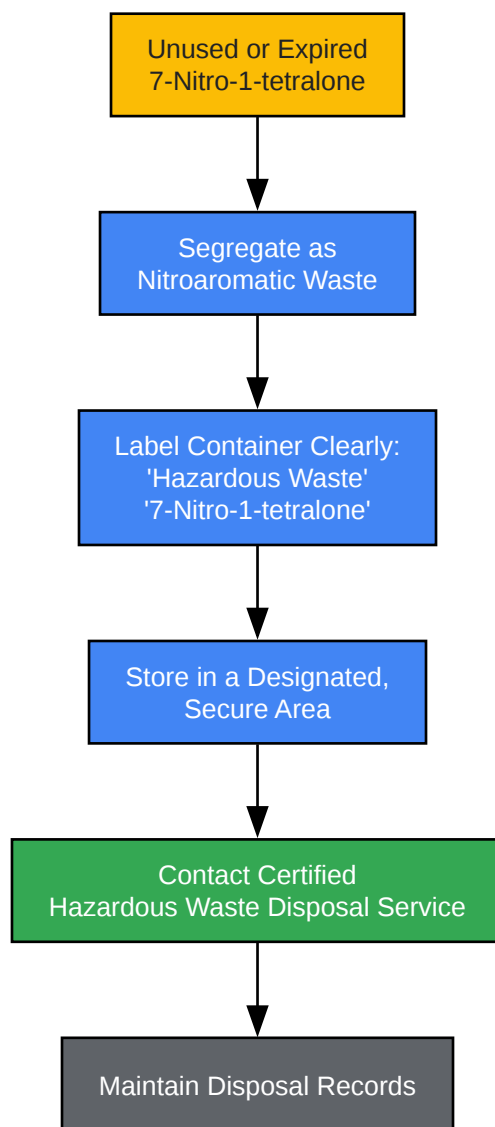
Caption: Workflow for responding to a chemical spill of **7-Nitro-1-tetralone**.

## First Aid Measures

- If Swallowed: Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell.  
[3] Do NOT induce vomiting.[5][6]
- If on Skin: Immediately flush with plenty of water for at least 15 minutes.[5] Remove contaminated clothing.
- If in Eyes: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open.[5][8]
- If Inhaled: Move person to fresh air. If breathing is difficult, give oxygen.[5][6]

## Disposal Considerations

Dispose of **7-Nitro-1-tetralone** and its containers in accordance with local, regional, and national regulations.[5]



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Caption: Recommended workflow for the disposal of **7-Nitro-1-tetralone**.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for professional safety training and institutional safety protocols. Always consult the Safety Data Sheet (SDS) and your institution's Environmental Health and Safety (EHS) department for specific guidance.

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